

# Essential Safety and Logistical Information for Handling Hirsutine

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines for the indole alkaloid **Hirsutine**.

## **Physicochemical and Toxicological Data**

While specific occupational exposure limits (OELs) for **Hirsutine** have not been formally established, the following data provides insight into its physical properties and acute toxicity. This information should be used to inform risk assessments and handling procedures.



| Property              | Value  | Reference    |
|-----------------------|--|--------------|
| Molecular Formula     | C22H28N2O3   | [1][2][3]    |
| Molecular Weight      | 368.47 g/mol   | [1][2][3]    |
| Appearance            | White to beige powder/crystal  | [4][5]       |
| Melting Point         | 101 °C   | [2][4]       |
| Boiling Point         | 531.7 ± 50.0 °C (Predicted)  | [4][5]       |
| Solubility            | Soluble in DMSO, methanol, ethanol, chloroform, acetone, and other organic solvents. | [4][5][6][7] |
| Acute Toxicity (LD50) | Intraperitoneal (mouse): 200 mg/kg   | [2]          |

## **Personal Protective Equipment (PPE)**

Due to the potent biological activity of **Hirsutine** and the absence of established OELs, a cautious approach to personal protection is essential. The following PPE is recommended as a minimum standard when handling **Hirsutine** powder or solutions.



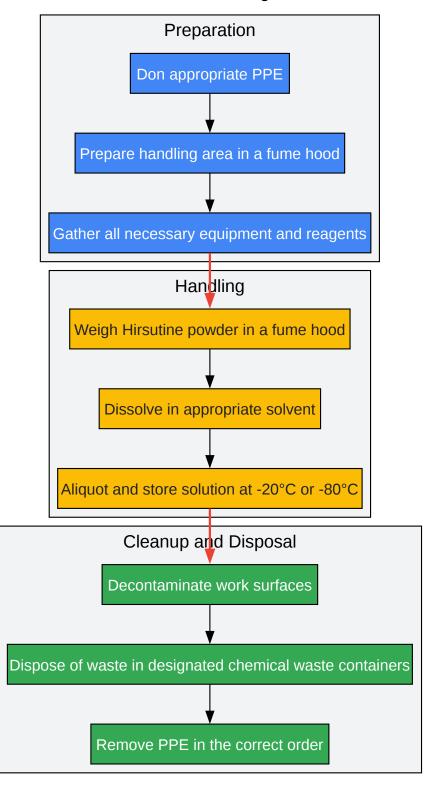
| PPE Category           | ltem   | Specifications and Rationale  |
|------------------------|--|---|
| Hand Protection        | Nitrile or latex gloves                            | Unlined and disposable.  Double-gloving is recommended when handling concentrated solutions or the pure compound. |
| Eye Protection         | Safety glasses with side shields or safety goggles | To protect against splashes or airborne particles.  |
| Body Protection        | Laboratory coat                                    | Fully buttoned to protect skin and personal clothing.   |
| Respiratory Protection | N95 or higher rated respirator                     | Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.             |

# Operational Plan: Handling Hirsutine in a Laboratory Setting

Adherence to a strict operational workflow is critical to minimize exposure and ensure the integrity of the compound.



#### Workflow for Safe Handling of Hirsutine



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